

Application Notes and Protocols for IDF-11774 in In-Vitro Cell Culture

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Compound of Interest

Compound Name: IDF-11774

Cat. No.: B2462441

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Introduction

IDF-11774 is a novel small molecule inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α).^{[1][2][3][4][5]} Under hypoxic conditions, often prevalent in the tumor microenvironment, HIF-1 α is stabilized and promotes the transcription of genes involved in angiogenesis, metabolic adaptation, and cell survival.^{[1][6]} **IDF-11774** has been shown to suppress the accumulation of HIF-1 α , thereby inhibiting these downstream effects and exhibiting anti-tumor activity in various cancer models.^{[1][2][6]} These application notes provide detailed protocols for the in-vitro use of **IDF-11774** to study its effects on cancer cells.

Mechanism of Action

IDF-11774 exerts its biological effects primarily through the inhibition of HIF-1 α accumulation under hypoxic conditions.^{[1][2][3]} This leads to a cascade of downstream effects, including:

- **Metabolic Reprogramming:** **IDF-11774** inhibits glucose-dependent energy metabolism and mitochondrial respiration in cancer cells.^[1] It has been observed to decrease the extracellular acidification rate (ECAR) and oxygen consumption rate (OCR), indicating a suppression of both glycolysis and oxidative phosphorylation.^[1]
- **Inhibition of Angiogenesis:** By downregulating HIF-1 α , **IDF-11774** reduces the expression of pro-angiogenic factors, leading to the inhibition of new blood vessel formation.^{[1][6]}

- Induction of Apoptosis and Cell Cycle Arrest: In some cancer cell lines, **IDF-11774** has been shown to induce apoptosis, as evidenced by increased levels of cleaved PARP and cleaved caspase-3, and to cause cell cycle arrest.

The mechanism of **IDF-11774**'s inhibition of HIF-1 α accumulation is multifaceted, potentially involving the inhibition of HSP70 chaperone activity, which is crucial for HIF-1 α stability.

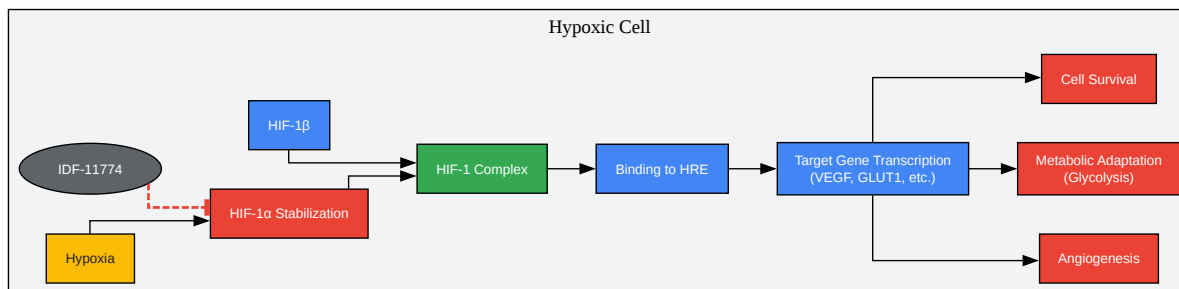
Quantitative Data Summary

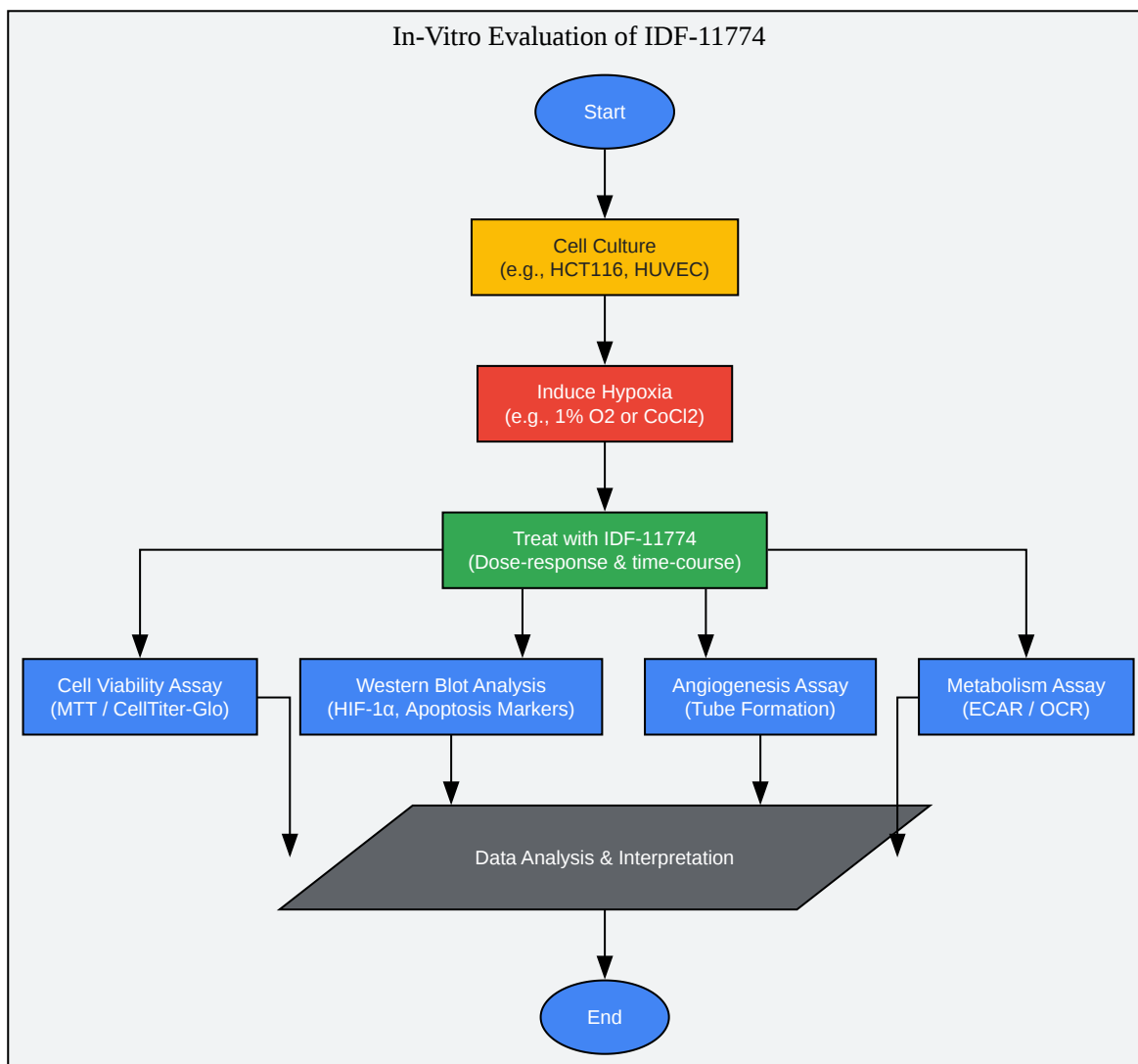
The following tables summarize the quantitative data available for **IDF-11774** in various in-vitro assays.

Parameter	Cell Line	Value	Reference
IC50 (HRE-luciferase activity)	HCT116	3.65 μ M	[3][4][5]

Assay	Cell Line	Concentration Range	Effect	Reference
HIF-1 α Accumulation Inhibition	HCT116	5, 10, 20 μ M	Inhibition of HIF-1 α accumulation under hypoxia	[3]
Cell Viability	B16F10	2.5, 5.0 mM	Reduced cell survival	
Gene Expression	HCT116	Not specified	Reduced mRNA expression of GLUT1 and PDK1	[6]
Angiogenesis	HUVECs	Not specified	Reduced capillary network formation	[6]

Signaling Pathway Diagram





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References

- 1. pure.dongguk.edu [pure.dongguk.edu]
- 2. The novel hypoxia-inducible factor-1 α inhibitor IDF-11774 regulates cancer metabolism, thereby suppressing tumor growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. Human Umbilical Vein Endothelial Cells (HUVECs) Tube Formation Assay - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. The novel hypoxia-inducible factor-1 α inhibitor IDF-11774 regulates cancer metabolism, thereby suppressing tumor growth - PMC [pmc.ncbi.nlm.nih.gov]
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